

Application Note: Dose-Response Evaluation of RGH-122 on Social Preference Behavior

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Compound of Interest

Compound Name: RGH-122
Cat. No.: B12373856

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Abstract

This document provides a comprehensive protocol for investigating the dose-dependent effects of **RGH-122**, a novel selective serotonin reuptake inhibitor (SSRI), on social preference in a murine model. The methodologies detailed herein, including the three-chamber social preference test, enable researchers to accurately assess the pro-social or anti-social potential of **RGH-122**. Furthermore, this note presents representative quantitative data and outlines the putative signaling pathway influenced by this compound.

Introduction

Social interaction is a fundamental aspect of behavior across many species, and its deficits are a hallmark of several neuropsychiatric disorders. The serotonergic system is a key modulator of social behaviors, and compounds targeting this system, such as SSRIs, are of significant interest. **RGH-122** is a next-generation SSRI with high selectivity for the serotonin transporter (SERT). This application note describes a series of experiments to characterize the dose-response relationship of **RGH-122** on social preference in mice, providing a framework for preclinical evaluation.

Quantitative Data Summary

The following table summarizes the dose-dependent effects of **RGH-122** on social preference in the three-chambered social approach test. Data are presented as the mean time spent in the

chamber with a novel mouse versus the chamber with a novel object. An increase in the social preference index indicates a pro-social effect.

Dose of RGH-122 (mg/kg, i.p.)	N	Time with Novel Mouse (s)	Time with Novel Object (s)	Social Preference Index*	p-value (vs. Vehicle)
Vehicle (0.9% Saline)	12	250 ± 20	150 ± 15	0.625	-
1	12	280 ± 22	145 ± 18	0.659	>0.05
3	12	350 ± 25	130 ± 12	0.729	<0.05
10	12	420 ± 30	110 ± 10	0.792	<0.01
30	12	260 ± 28	140 ± 16	0.650	>0.05

*Social Preference Index = (Time with Novel Mouse) / (Time with Novel Mouse + Time with Novel Object)

Experimental Protocols

Animals

Adult male C57BL/6J mice (8-10 weeks old) are used for all experiments. Animals are group-housed (4-5 per cage) on a 12-hour light/dark cycle with ad libitum access to food and water. All procedures are conducted in accordance with the institutional guidelines for animal care and use.

RGH-122 Administration

RGH-122 is dissolved in 0.9% sterile saline. The compound is administered via intraperitoneal (i.p.) injection at a volume of 10 mL/kg. Doses of 1, 3, 10, and 30 mg/kg are evaluated against a vehicle control group. Injections are performed 30 minutes prior to the start of the behavioral test.

Three-Chamber Social Preference Test

This test assesses the natural tendency of a mouse to spend time with a novel, unfamiliar mouse.

Apparatus: A three-chambered box (60 cm x 40 cm x 22 cm) made of clear polycarbonate. The two outer chambers (20 cm x 40 cm) are connected to the central chamber (20 cm x 40 cm) by small openings.

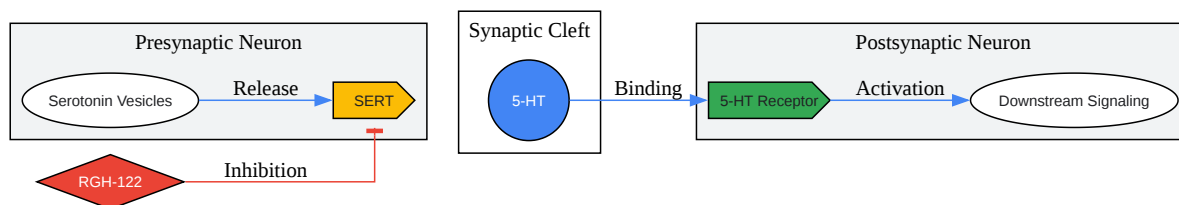
Procedure:

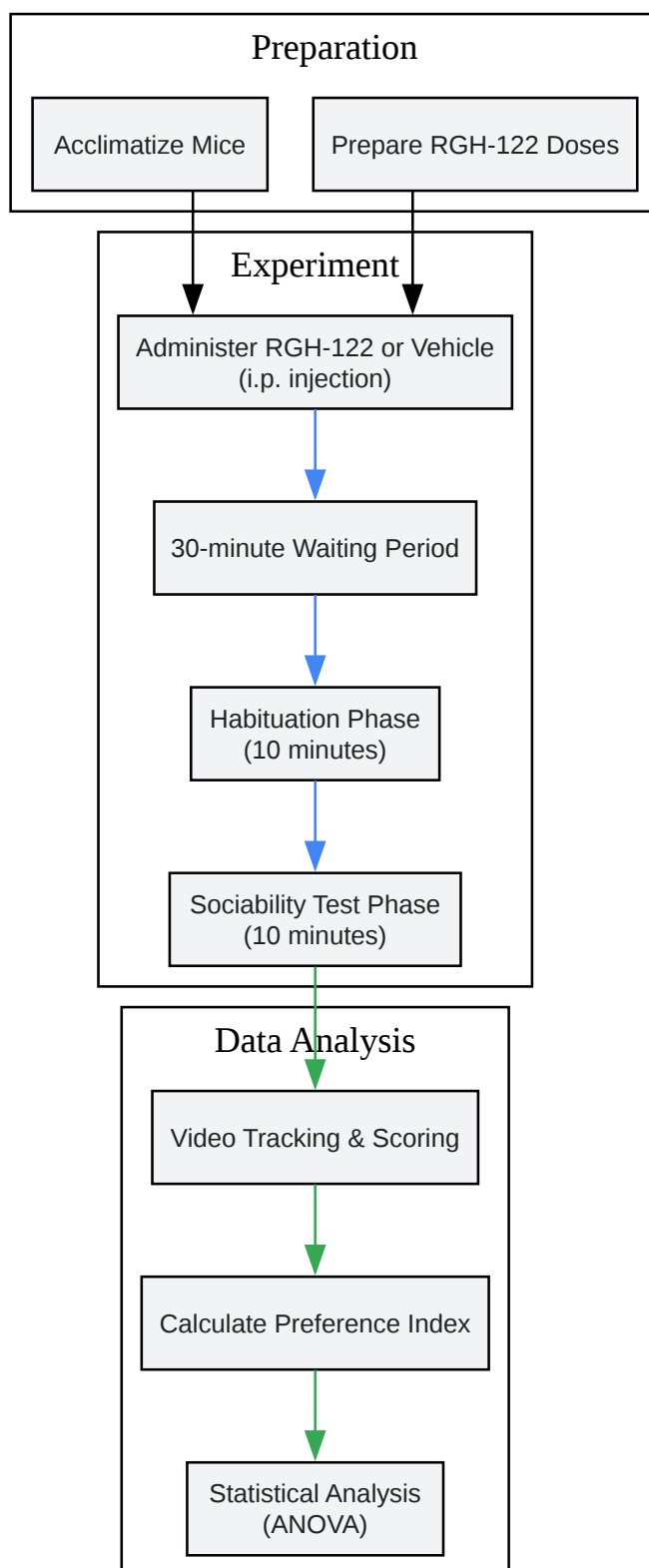
- Habituation (10 minutes): The subject mouse is placed in the central chamber and allowed to freely explore all three empty chambers.
- Sociability Test (10 minutes): A novel, unfamiliar mouse (Stranger 1) is placed inside a wire cage in one of the side chambers. An identical, empty wire cage is placed in the opposite chamber. The subject mouse is again placed in the center chamber, and the time spent in each of the three chambers is recorded using an automated video-tracking system. The chamber containing Stranger 1 is randomized between trials.

Visualization of Pathways and Workflows

Putative Signaling Pathway of RGH-122

The diagram below illustrates the proposed mechanism of action for **RGH-122**. As an SSRI, it blocks the serotonin transporter (SERT) on the presynaptic neuron, leading to an increase in synaptic serotonin levels and enhanced postsynaptic 5-HT receptor signaling.





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